

Essential Safety and Handling Guide for Preussin (Prazosin Hydrochloride)

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Compound of Interest

Compound Name: Preussin

Cat. No.: B1679086

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This guide provides crucial safety and logistical information for laboratory personnel, researchers, and drug development professionals handling **Preussin**, also known as Prazosin hydrochloride. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Chemical and Physical Properties

A summary of the key quantitative data for Prazosin hydrochloride is presented in the table below for easy reference.

Property	Value
CAS Number	19237-84-4
Molecular Formula	C ₁₉ H ₂₁ N ₅ O ₄ · HCl
Appearance	White to tan solid, crystalline powder ^[1]
Melting Point	264 - 285 °C / 545 °F ^{[2][3]}
Oral LD50 (Rat)	1,950 mg/kg ^[4]
Solubility	Information not readily available

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Preussin** to minimize exposure and ensure safety.

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that complies with ANSI Z87.1 standards.[5] Ensure there are no cracks or deformities on the lenses and that the strap provides a firm seal.[5]
- **Hand Protection:** Chemical-resistant gloves, such as rubber gloves, are required to prevent skin contact.[5] Gloves should fit properly and be inspected for any signs of contamination, cuts, or tears before use.[5]
- **Respiratory Protection:** Use a particle filter respirator.[3] For half-mask or full-mask respirators, ensure filters are changed frequently.[5] Disposable respirators should be replaced with every use.[5]
- **Body Protection:** Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[3] For tasks with a higher risk of splashes, a chemical-resistant apron or suit may be necessary.[5]

Safe Handling and Operational Plan

1. Preparation and Handling:

- Always handle **Preussin** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid the generation of dust.[6]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][6]
- Keep the substance away from food and drink.[6]

2. Storage:

- Store in a well-ventilated place with the container tightly closed.[1][6]
- Store in a locked-up location.[1][2]

- Keep away from strong oxidizing agents, as they are incompatible materials.[1][3]

3. First Aid Measures:

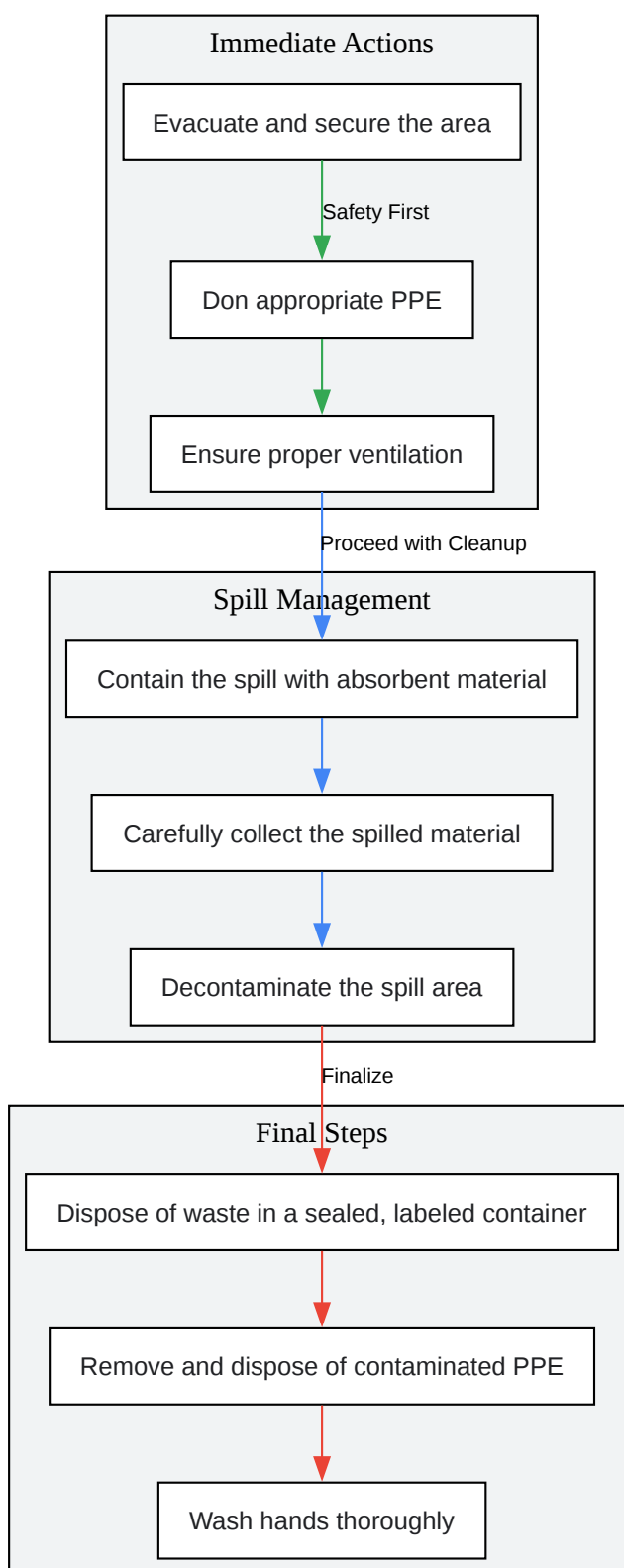
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][3]
- If on Skin: Immediately wash with plenty of soap and water.[2][3] If skin irritation persists, consult a doctor.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2][3] If eye irritation persists, get medical advice/attention. [2]
- If Swallowed: Rinse mouth. Do not induce vomiting.[2] Call a poison center or doctor if you feel unwell.[1][3]

Disposal Plan

- Dispose of contents and containers in accordance with local, regional, national, and international regulations.[1]
- The substance should be sent to an approved waste disposal plant.[3]
- Contaminated PPE should be treated as infected waste and disposed of in designated, labeled containers.[7]

Emergency Spill Workflow

In the event of a spill, follow the procedural workflow outlined below to ensure a safe and effective response.



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Caption: Workflow for handling a chemical spill.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Preussin (Prazosin Hydrochloride)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679086#personal-protective-equipment-for-handling-preussin]

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